

# The Elusive Crystal Structure of 2,4,6-Trichloropyridine: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4,6-Trichloropyridine

Cat. No.: B096486

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## Abstract

**2,4,6-Trichloropyridine** is a pivotal intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds. Its reactivity and role as a building block are well-established. However, a comprehensive search of the current scientific literature and crystallographic databases reveals a notable absence of a publicly available, fully determined single-crystal X-ray structure for this compound. This technical guide summarizes the known physicochemical properties of **2,4,6-trichloropyridine**, outlines the common synthetic routes, and presents a generalized experimental workflow for its crystal structure determination, a critical step for future in-silico drug design and development efforts.

## Introduction

**2,4,6-Trichloropyridine** is a halogenated heterocyclic compound with the chemical formula  $C_5H_2Cl_3N$ . The strategic placement of three chlorine atoms on the pyridine ring renders the molecule susceptible to nucleophilic substitution, making it a versatile precursor in organic synthesis. Despite its widespread use, detailed structural information at the atomic level, which can only be definitively provided by single-crystal X-ray diffraction, remains conspicuously absent from public repositories such as the Cambridge Crystallographic Data Centre (CCDC). This lack of precise bond lengths, bond angles, and packing information in the solid state presents a significant knowledge gap for researchers utilizing this compound in computational modeling and rational drug design.

## Physicochemical Properties

While the crystal structure remains undetermined, several key physical and chemical properties of **2,4,6-trichloropyridine** have been characterized. These properties are essential for its handling, purification, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Cl <sub>3</sub> N	[1][2]
Molecular Weight	182.44 g/mol	[1]
Appearance	White to light yellow crystalline solid or powder	[3]
Melting Point	33-37 °C	[1]
Boiling Point	>110 °C at 760 mmHg	
Solubility	Sparingly soluble in water	[4]
CAS Number	16063-69-7	[1][2]

## Synthesis and Crystallization

The synthesis of **2,4,6-trichloropyridine** is well-documented, typically involving the chlorination of pyridine derivatives.

## Synthetic Protocol

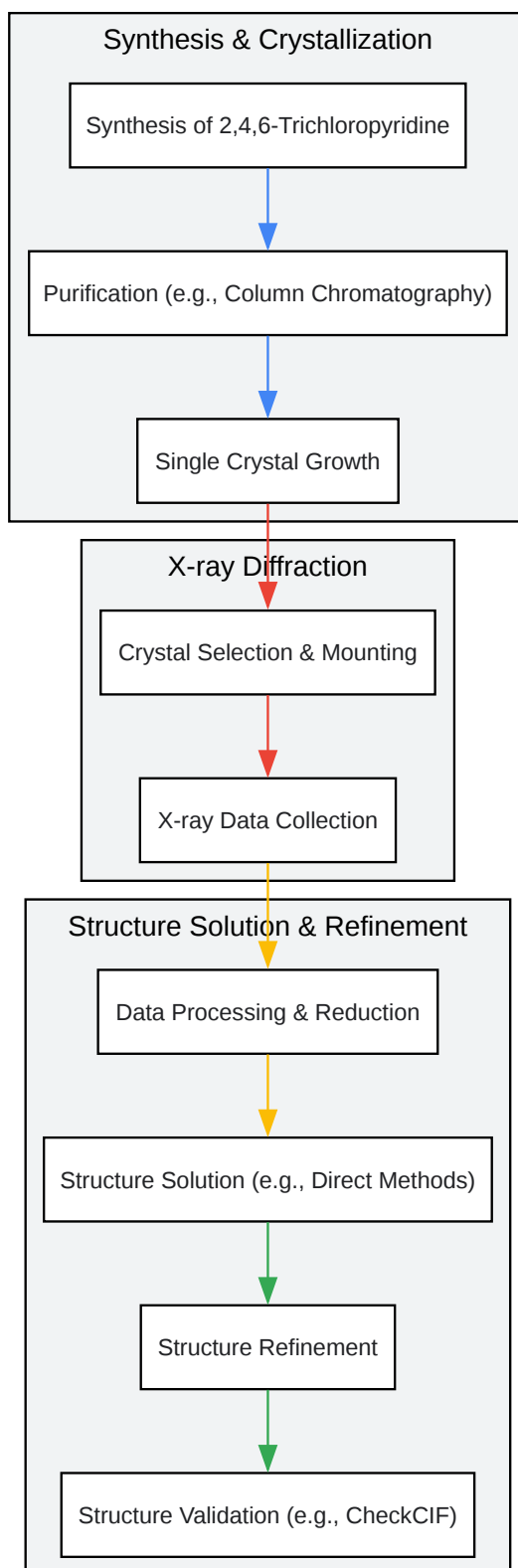
A common laboratory-scale synthesis involves the following steps:

- Reaction: 2,6-Dichloropyridine N-oxide is refluxed with phosphorus oxychloride (POCl<sub>3</sub>).[\[1\]](#)
- Work-up: The reaction mixture is carefully poured onto crushed ice and extracted with an organic solvent such as petroleum ether.[\[1\]](#)
- Purification: The crude product is purified by column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether as the eluent.[\[1\]](#)

- Crystallization: The purified product is obtained as colorless needle-like crystals upon solvent evaporation.<sup>[1]</sup> For the purpose of single-crystal X-ray diffraction, suitable crystals may be grown by slow evaporation of a saturated solution in an appropriate solvent, or by other techniques such as vapor diffusion or slow cooling.

## Experimental Workflow for Crystal Structure Determination

The determination of the crystal structure of **2,4,6-trichloropyridine** would follow a standard crystallographic workflow. The following diagram illustrates the key stages, from sample preparation to the final structural analysis.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)